

Personal protective equipment for handling 2-Thiophenecarbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Thiophenecarbonitrile

Cat. No.: B031525

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Essential Safety and Handling Guide for 2-Thiophenecarbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **2-Thiophenecarbonitrile** (CAS No. 1003-31-2). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Summary

2-Thiophenecarbonitrile is a flammable liquid and vapor that is harmful if swallowed, in contact with skin, or inhaled.^{[1][2]} It causes skin irritation and serious eye damage, and may cause respiratory irritation.^{[1][2]} It is recognized as a hazardous chemical under the OSHA Hazard Communication Standard.^[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory. The following table summarizes the recommended PPE for handling **2-Thiophenecarbonitrile**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Chemical splash goggles compliant with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166 are required at all times.[1]
Face Shield	A face shield should be worn over safety goggles when there is a risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin exposure.[1] Double-gloving with nitrile gloves is a recommended practice for handling similar hazardous compounds.[3]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fastened.
Chemical-Resistant Apron	A chemical-resistant apron should be worn over the lab coat.	
Respiratory Protection	Fume Hood	All work with 2-Thiophenecarbonitrile must be conducted in a certified chemical fume hood.[1]
Respirator	If engineering controls are not sufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1]	

Operational Plan: Handling and Experimental Protocol

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational and readily available.
- Designate a specific area within the fume hood for the experiment to contain potential spills.
- Ensure that an eyewash station and safety shower are close to the workstation.[\[1\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- Have all necessary equipment and reagents ready before commencing the experiment to minimize handling time.

2. Weighing and Transfer:

- Always handle **2-Thiophenecarbonitrile** within a chemical fume hood.[\[1\]](#)
- Use spark-proof tools and take precautionary measures against static discharges.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
- Avoid inhalation of vapor or mist.[\[5\]](#)

3. During the Experiment:

- Keep the sash of the fume hood at the lowest possible height while working.
- Continuously monitor the reaction for any unexpected changes.

4. Post-Experiment:

- Decontaminate all surfaces and equipment that came into contact with the chemical.
- Properly label and store any resulting mixtures or products.

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)

Storage Plan

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[5\]](#)
- Store in a flammables area, away from heat, sparks, and open flames.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Incompatible materials include strong oxidizing agents and strong bases.[\[1\]](#)

Disposal Plan

1. Waste Segregation:

- All solid waste contaminated with **2-Thiophenecarbonitrile** (e.g., gloves, weighing paper, paper towels) must be collected in a designated, labeled hazardous waste container.
- Liquid waste containing this compound should be collected in a separate, labeled hazardous waste container.

2. Waste Container and Labeling:

- Use a designated, leak-proof, and chemically compatible container for all waste.
- Keep the waste container closed except when adding waste.
- Clearly label the container with "Hazardous Waste," the full chemical name "**2-Thiophenecarbonitrile**," and any other components in the waste stream.

3. Disposal Method:

- Disposal of contents and container must be in accordance with an approved waste disposal plant.[\[1\]](#)

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.^[1]

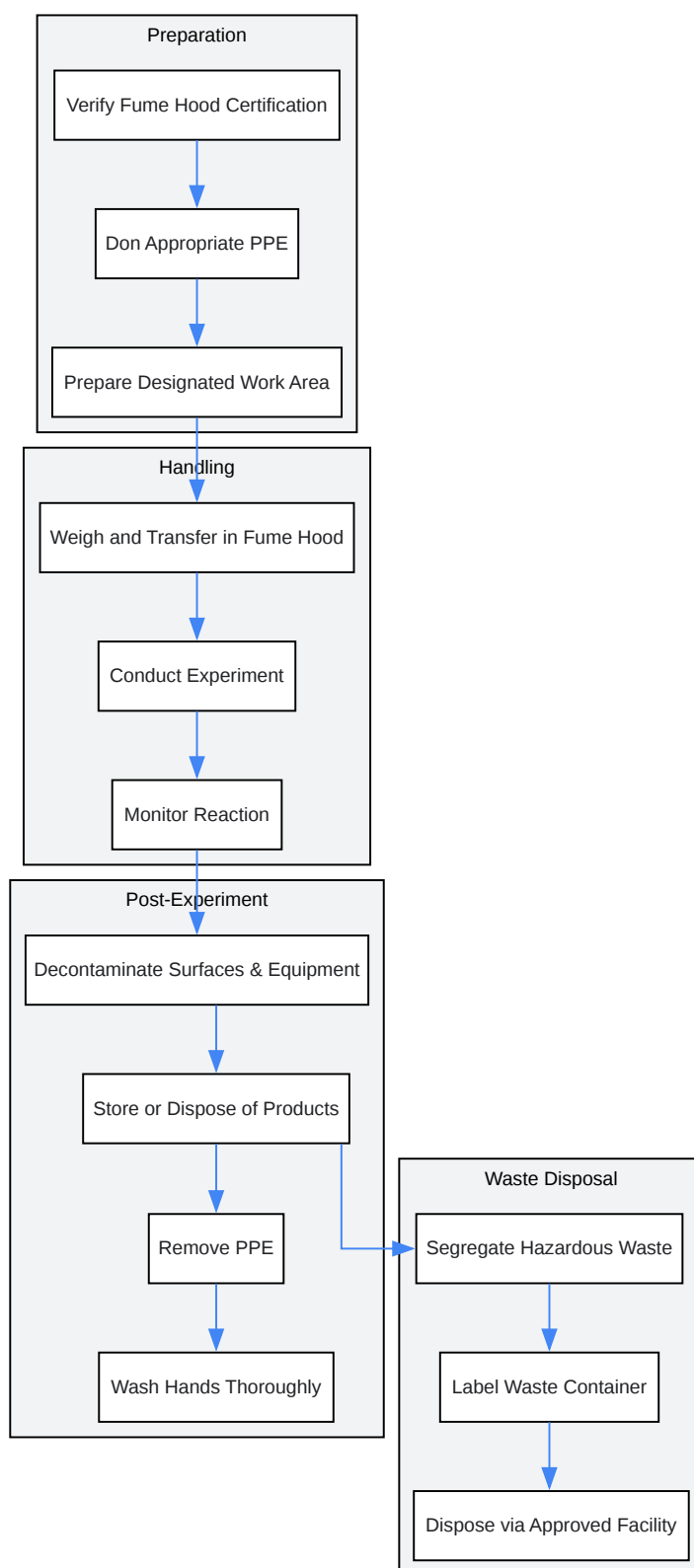
Emergency and First Aid Procedures

Exposure	First Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. ^[1] If breathing is difficult, give oxygen. ^[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash off immediately with plenty of water for at least 15 minutes. ^[1] If skin irritation occurs, get medical advice/attention. ^[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician. ^[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell. ^[1]

Quantitative Data Summary

Property	Value
Molecular Formula	C5H3NS[6]
Molecular Weight	109.15 g/mol [2]
Boiling Point	192 °C (lit.)[6][7]
Density	1.172 g/mL at 25 °C (lit.)[6][7]
Flash Point	53 °C (127.4 °F) - closed cup[6]
Refractive Index	n20/D 1.563 (lit.)[6]

Experimental Workflow Diagram



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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Thiophenecarbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031525#personal-protective-equipment-for-handling-2-thiophenecarbonitrile]

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